

In-Depth Technical Guide: Synthesis of 3-Acetylpyridine Oxime from 3-Acetylpyridine

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Compound of Interest

Compound Name: 3-Acetylpyridine oxime

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

3-Acetylpyridine oxime is a pivotal chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. As a derivative of 3-acetylpyridine, it combines a pyridine ring with a ketoxime functional group, making it a versatile building block for the synthesis of more complex bioactive molecules.^[1] Its most notable application is as a key intermediate in the production of the antibiotic Telithromycin.^{[2][3]} Furthermore, pyridinium oximes are extensively researched for their potential role as reactivators of acetylcholinesterase (AChE) that has been inhibited by organophosphates, indicating their therapeutic potential in treating nerve agent poisoning.^[2]

This guide provides a comprehensive technical overview of the synthesis of **3-acetylpyridine oxime** from its precursor, 3-acetylpyridine. It includes detailed experimental protocols, a summary of quantitative data, and graphical representations of the chemical pathway and experimental workflow to support research and development efforts.

Chemical Properties and Data

A clear understanding of the physicochemical properties of the starting material and the final product is crucial for experimental design, safety, and analysis. The properties of 3-acetylpyridine and **3-acetylpyridine oxime** are summarized below.

Table 1: Physicochemical Properties of Reactant and Product

Property	3-Acetylpyridine (Starting Material)	3-Acetylpyridine Oxime (Product)
Molecular Formula	C ₇ H ₇ NO	C ₇ H ₈ N ₂ O[4]
Molecular Weight	121.14 g/mol	136.15 g/mol [2][4]
CAS Number	350-03-8	5973-83-1[1][4]
Appearance	Yellow to light brown crystalline solid or yellow liquid	Solid[2]
Melting Point	Not specified	95 to 97°C[2]
IUPAC Name	1-(pyridin-3-yl)ethanone	(NE)-N-(1-pyridin-3-ylethylidene)hydroxylamine[4]
Synonyms	3-Acetopyridine, Methyl 3-pyridyl ketone	1-(3-pyridinyl)-1-ethanone oxime, Methyl 3-pyridyl ketoxime[4]

Synthesis Pathway and Mechanism

The synthesis of **3-acetylpyridine oxime** is a classic example of oxime formation from a ketone. The reaction involves the nucleophilic addition of hydroxylamine to the carbonyl group of 3-acetylpyridine.[2] This is followed by a dehydration step to yield the final oxime product. The reaction is typically performed using hydroxylamine hydrochloride, with a base added to liberate the free hydroxylamine nucleophile.[2]

Reaction Scheme

The overall chemical transformation is illustrated below.

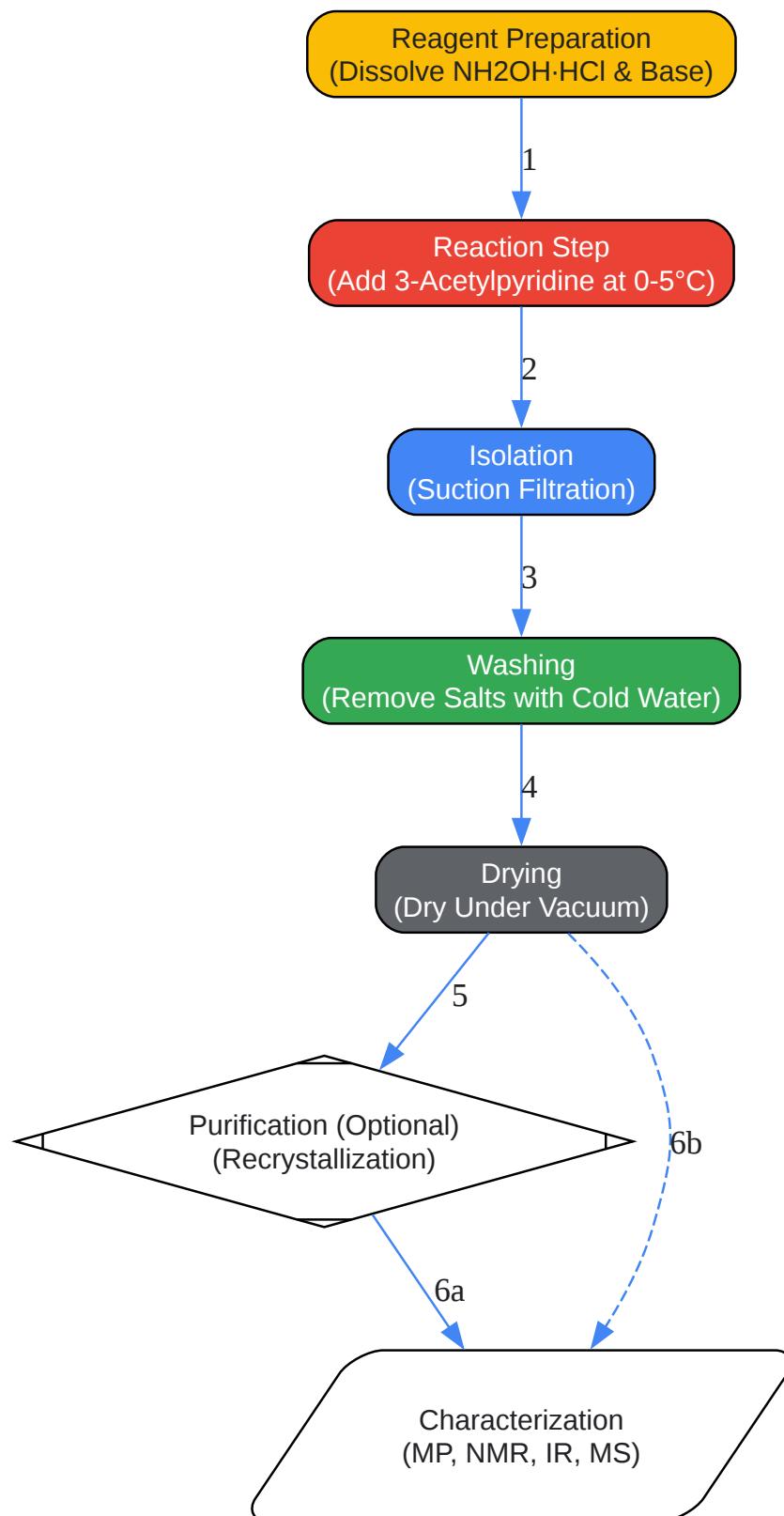
3-Acetylpyridine

+

Hydroxylamine
(NH₂OH) → Base (e.g., NaOH)
Solvent (e.g., H₂O/Ethanol) → 3-Acetylpyridine Oxime

+

Water (H₂O)

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